

Physical and chemical properties of beta-Irone

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Compound of Interest

Compound Name: (+)-beta-Irone

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An In-depth Technical Guide to the Physical and Chemical Properties of beta-Irone

Introduction

Beta-Irone, a member of the irone family of compounds, is a significant contributor to the characteristic aroma of violets and orris root.^{[1][2]} It is a cyclic ketone that exists as a frequent byproduct in the synthesis of alpha-irone.^[3] This technical guide provides a comprehensive overview of the physical and chemical properties of beta-Irone, intended for researchers, scientists, and professionals in the fields of drug development, perfumery, and flavor chemistry.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of beta-Irone are summarized in the table below, providing a consolidated reference for its key quantitative data.

Property	Value
Molecular Formula	C ₁₄ H ₂₂ O[1][3][4]
Molecular Weight	206.32 g/mol [1][3][4][5]
CAS Number	79-70-9[3][4][6], 35124-15-3 ((+)-beta-Irone)[1][5]
Appearance	Pale yellow clear liquid (est)[6][7]
Odor	Similar to beta-ionone, with fresh, sweet, violet, berry, woody, and powdery notes[3][7]
Boiling Point	85-90°C at 0.1 mmHg; 99-104°C at 0.7 mmHg; 125°C at 11 mmHg[3]; 293.00 to 295.00 °C at 760.00 mm Hg[6][7]
Density	0.9434 g/cm ³ at 21°C[3]; 0.92400 to 0.93600 g/cm ³ at 25.00 °C[6][7]
Refractive Index	1.5178 at 21°C; 1.5162 at 25°C[3]; 1.49300 to 1.50400 at 20.00 °C[6][7]
Solubility	Soluble in alcohol[6][7]; Insoluble in water[6][7][8] (2.98 mg/L at 25°C est.[6][7])
Flash Point	126.67 °C (260.00 °F) TCC[6][7]
Optical Rotation	[α] _{D20} +59° (CH ₂ Cl ₂)[3]
UV Maximum	295 nm (log ε 4.05)[3]
Vapor Pressure	0.002000 mmHg @ 25.00 °C (est)[6][7]

Spectral Properties

The structural elucidation and characterization of beta-Irone rely on various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for determining the carbon-hydrogen framework of the molecule. Key features in the ¹H NMR spectrum would include signals corresponding to the vinyl protons of the butenone side

chain and the methyl groups on the cyclohexene ring. The ^{13}C NMR spectrum would show characteristic peaks for the carbonyl carbon, olefinic carbons, and the aliphatic carbons of the ring and side chain.

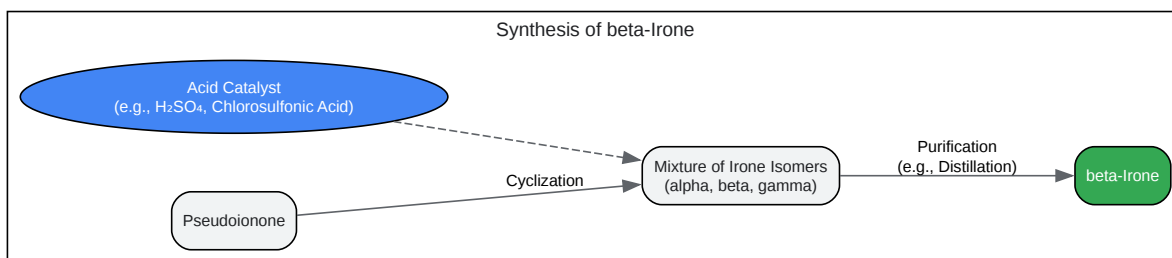
- **Infrared (IR) Spectroscopy:** The IR spectrum of beta-Irone is distinguished by a strong absorption band corresponding to the C=O stretching vibration of the ketone group, typically appearing around 1700 cm^{-1} . Other significant peaks would include those for C=C stretching of the alkene and C-H stretching and bending vibrations.^[9]
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of beta-Irone. The molecular ion peak (M^+) would be observed at an m/z corresponding to its molecular weight (206.32).^[4] Fragmentation analysis can provide valuable information about the structure of the molecule.

Chemical Reactivity and Synthesis

Beta-Irone undergoes several chemical transformations characteristic of ketones and alkenes.

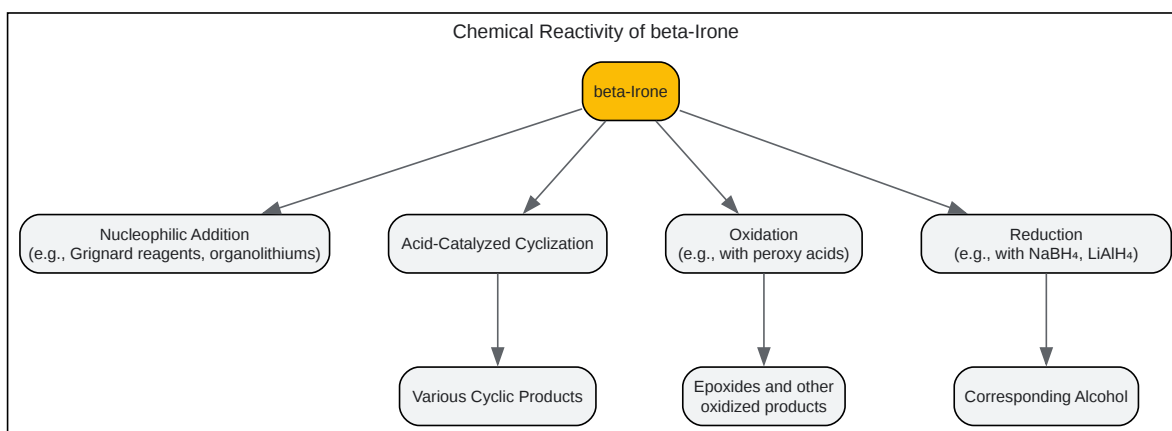
- **Nucleophilic Addition:** The carbonyl group is susceptible to nucleophilic attack, leading to the formation of alcohols and other derivatives.^[1]
- **Cyclization Reactions:** Under acidic conditions, beta-Irone can undergo cyclization to form various cyclic compounds.^[1]
- **Oxidation and Reduction:** The molecule can be oxidized to form more complex structures or reduced to the corresponding alcohol.^[1]

The synthesis of irones, including beta-Irone, typically involves the ring closure of pseudoirones.^[10] This cyclization can be catalyzed by acids.^{[1][10]}



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Caption: Synthesis workflow for beta-Irone from pseudoionone.



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Caption: Key chemical reactions of beta-Irone.

Experimental Protocols

Synthesis of (\pm)- β -Irone

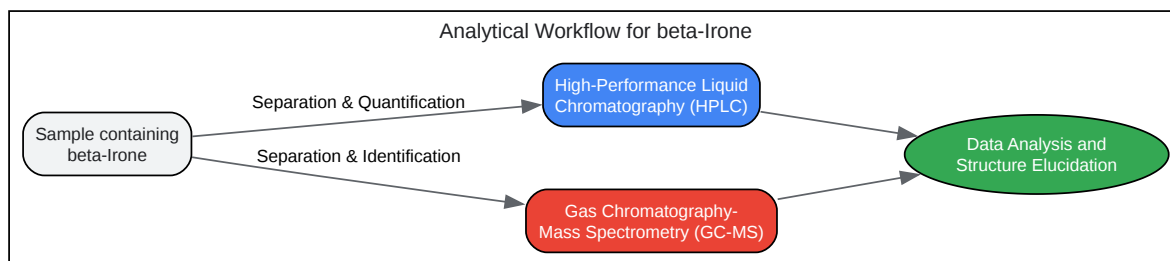
A common method for synthesizing beta-Irone involves the acid-catalyzed cyclization of pseudoionone.^[10]

- **Reaction Setup:** A solution of pseudoionone in an appropriate organic solvent (e.g., toluene, methylene chloride) is prepared in a reaction vessel equipped with a stirrer and a cooling system.^{[10][11]}
- **Acid Addition:** A strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added to the solution while maintaining a low temperature to control the reaction rate.^[11]
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** The reaction mixture is neutralized with a base (e.g., sodium bicarbonate solution) and extracted with an organic solvent. The organic layer is then washed, dried, and the solvent is removed under reduced pressure.
- **Purification:** The resulting crude product, a mixture of irone isomers, is purified by fractional distillation under reduced pressure to isolate beta-Irone.^{[2][11]}

Analytical Methods

The analysis and characterization of beta-Irone are typically performed using chromatographic and spectroscopic techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is a powerful tool for separating and identifying volatile compounds like beta-Irone in complex mixtures, such as essential oils.^[12] The retention time in the GC column and the mass spectrum provide definitive identification and quantification when compared to a reference standard.^[12]
- **High-Performance Liquid Chromatography (HPLC):** Reverse-phase HPLC can also be employed for the analysis of beta-Irone.^[13] A suitable mobile phase, such as a mixture of acetonitrile and water with an acid modifier, is used to achieve separation on a C18 or other appropriate column.^[13]



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Caption: Typical analytical workflow for the characterization of beta-Irone.

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